safety data sheet (SDS) for (Bromomethyl)triethylsilane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(Bromomethyl)triethylsilane*
CAS No.:	*1112-53-4*
Cat. No.:	*B072970*

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Technical Safety Guide: (Bromomethyl)triethylsilane

CAS: 1112-53-4 | Formula:

| MW: 209.20 g/mol [1]

Executive Summary & Risk Profile

(Bromomethyl)triethylsilane is a specialized organosilane reagent characterized by the presence of a reactive alkyl bromide moiety adjacent to a sterically hindered triethylsilyl group.[1] Unlike its lighter homologue, (bromomethyl)trimethylsilane, this compound exhibits lower volatility but retains potent alkylating capabilities.[1]

Primary Hazards:

- Chemical Burns: The

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-bromo substituent renders the carbon highly electrophilic, capable of alkylating biological nucleophiles (proteins, DNA).[1] It is classified as Skin Corrosive (Category 1B) and a Lachrymator.[1]

- Flammability: While less volatile than trimethylsilyl derivatives, it remains a Combustible Liquid (likely Class IIIA or IIIB depending on purity), requiring standard solvent precautions.[1]

- Reactivity: The compound is relatively stable to water compared to chlorosilanes but can undergo slow hydrolysis or rapid displacement by strong nucleophiles.[1]

Physicochemical Architecture & Logic

Understanding the molecular structure is the first step in predicting behavior.[1]

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Property	Value (Est./Lit.)	Technical Implication
Boiling Point	~180–190 °C	Significantly higher than Triethylsilane (107 °C) due to the heavy bromine atom and increased polarizability.[1] Low vapor pressure reduces inhalation risk under ambient conditions but increases persistence on surfaces.[1]
Density	~1.1–1.2 g/mL	Denser than water.[1] In a spill, it will sink, complicating aqueous wash-down procedures.[1]
Flash Point	> 60 °C (Est.)[1][2][3]	Likely above ambient temperature, but static discharge precautions remain mandatory.[1]
Steric Bulk	High (Ethyl vs. Methyl)	The triethylsilyl group provides steric protection, making the adjacent methylene slightly less reactive to attack than in trimethylsilyl analogues, requiring more vigorous conditions for substitution.[1]

Hazard Characterization: The Mechanistic View

Standard SDSs list hazards; this guide explains the causality.

The Alkylation Threat (Lachrymator/Corrosive)

The carbon-bromine bond is activated by the adjacent silicon atom (alpha-effect).[1] Upon contact with skin or mucous membranes, the compound acts as a powerful alkylating agent.[1]

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- Mechanism: The bromine leaves as a bromide ion, allowing the electrophilic carbon to covalently bond with amine or thiol groups in tissue.[1]
- Symptom Delay: Unlike acid burns which hurt immediately, alkylation burns may have a latency period of 1–4 hours.[1] Pain and necrosis can appear long after exposure.[1]
- Lachrymatory Effect: Vapors, even at low concentrations, trigger the TRPA1 ion channels in the eyes and respiratory tract, causing intense tearing and stinging.[1]

Hydrolytic Stability

Unlike chlorosilanes (e.g., Triethylchlorosilane), which react violently with water to release HCl, **(Bromomethyl)triethylsilane** is relatively stable to neutral water.[1]

- Risk: It does not release acid fumes instantly upon contact with moist air.[1]
- Hidden Danger: Slow hydrolysis over weeks can generate HBr and silanols, pressurizing sealed waste containers.[1]

Strategic Handling Protocol: A Self-Validating System

To ensure safety, the handling protocol must be "self-validating"—meaning the workflow itself prevents errors.[1]

The "Double-Barrier" Storage Method[1]

- Primary Container: Glass or Teflon-lined HDPE.[1] Do not use standard polyethylene for long-term storage as alkyl bromides can slowly permeate.[1]
- Secondary Containment: Store the primary bottle inside a secondary, unbreakable container (e.g., a Nalgene jar) containing a bed of Vermiculite or Activated Carbon.[1]
  - Why? Carbon absorbs odors/vapors if the seal fails; vermiculite absorbs liquid leaks.[1]
- Atmosphere: Store under Argon. While not strictly pyrophoric, oxygen can promote radical decomposition of the C-Br bond over years.[1]

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Transfer Workflow

Never pour this compound on an open bench.[1]

- Equilibration: Bring the bottle to room temperature before opening to prevent condensation.
- Syringe Technique: Use a glass syringe with a Luer-lock needle.[1] Avoid plastic syringes with rubber plungers, as the alkyl bromide can swell the rubber, causing the plunger to seize.[1]
- Quench Bath: Have a beaker of 10% Ethanolic Potassium Hydroxide (KOH) or Aqueous Sodium Thiosulfate ready in the hood.[1]
  - Logic: Immediate neutralization of contaminated needles/tips before they leave the hood.[1]

Synthesis & Application Context

Researchers use **(Bromomethyl)triethylsilane** primarily for Homologation and Peterson Olefination variants.[1]

- Silylmethyl Transfer: It introduces the

  group. The ethyl groups render the final product more lipophilic and stable to acid/base hydrolysis than the Trimethylsilyl (TMS) analogue.[1]
- Carbanion Generation: Treatment with Mg or Li generates the Grignard or Organolithium species (

  ), which are potent nucleophiles.[1]

Experimental Workflow: Grignard Formation

- Activation: The C-Br bond is sluggish compared to alkyl iodides.[1] Activation of Mg turnings with Iodine (

) or DIBAL-H is often required.[1]

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- Solvent: THF is preferred over Diethyl Ether to solvate the magnesium species and stabilize the forming Grignard.[1]

Emergency Response & Mitigation

Spill Neutralization Logic

Do not use water. Water is ineffective due to the compound's density and immiscibility.[1]

- Small Spills (< 10 mL): Absorb with dry sand or vermiculite.[1] Treat the solid waste with a solution of 5% Sodium Thiosulfate (nucleophile) to displace the bromide and detoxify the alkylating agent.[1]
- Large Spills: Evacuate. The lachrymatory nature will make the lab uninhabitable without SCBA.[1]

Fire Suppression[1]

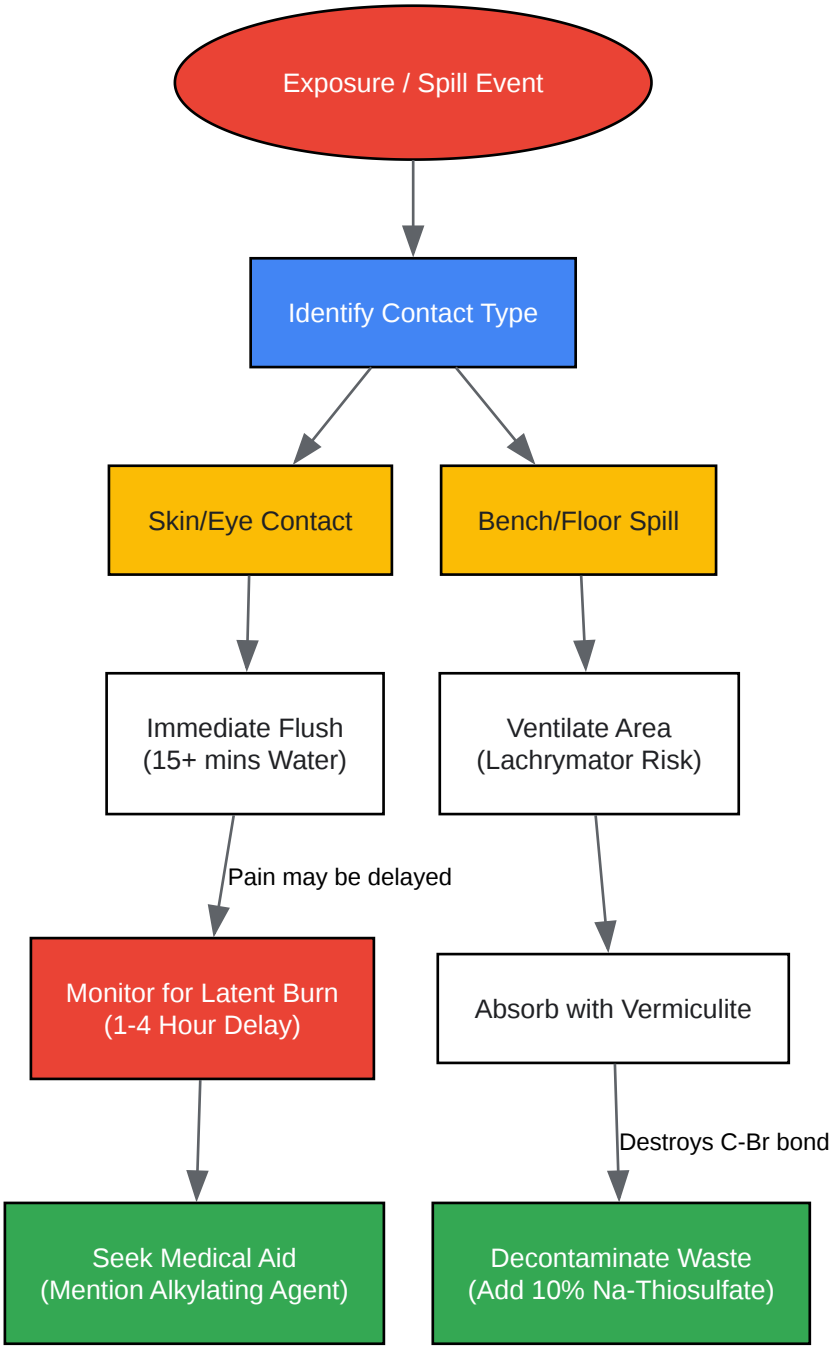
- Agent: Dry Chemical (BC/ABC powder) or

  .[1][4]
- Warning: Thermal decomposition releases Hydrogen Bromide (HBr) gas and Silicon Oxides. [1] Firefighters must wear full acid-gas rated respirators.

Visualized Decision Logic (DOT)[1]

The following diagram illustrates the decision matrix for handling spills or exposure, emphasizing the "Latency" risk of alkylation burns.

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Figure 1: Critical decision path for exposure and spill mitigation.[1] Note the emphasis on latent symptoms for skin contact.

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